

Application Notes: DEFA1 Gene Knockdown Using siRNA in Cell Culture

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Compound of Interest

Compound Name: DEFA1

Cat. No.: B1577298

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Audience: Researchers, scientists, and drug development professionals.

Introduction

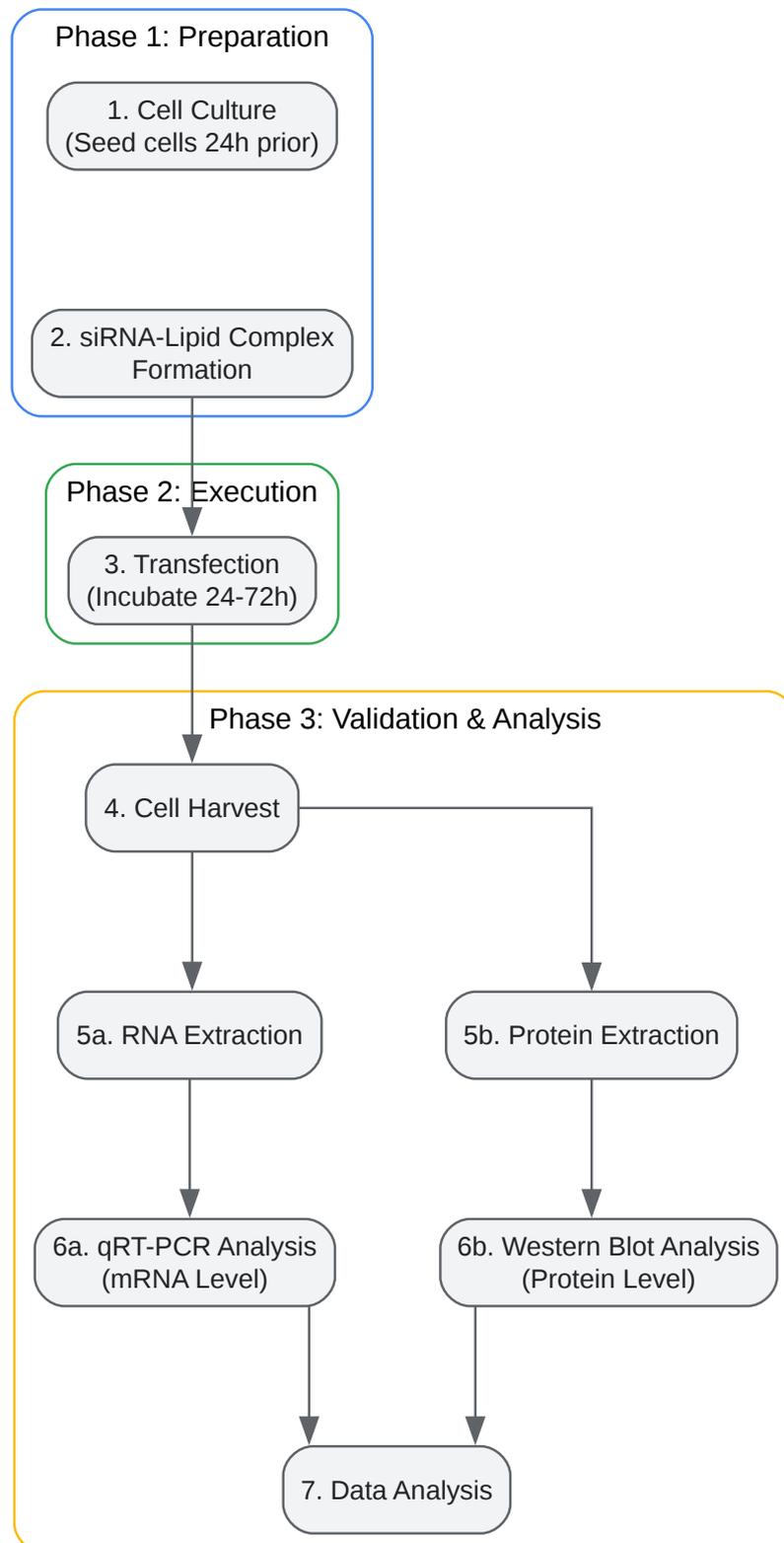
Defensin Alpha 1 (**DEFA1**), also known as Human Neutrophil Peptide 1 (HNP-1), is a crucial component of the innate immune system.[1][2] As a member of the alpha-defensin family, **DEFA1** is an antimicrobial peptide with cytotoxic properties, primarily found in the granules of neutrophils and on mucosal surfaces.[1][3] Beyond its role in host defense against a broad spectrum of pathogens, emerging evidence implicates **DEFA1** in the modulation of inflammatory responses and cancer progression.[4][5][6] Studies have shown that **DEFA1** can promote tumor cell invasion and growth, making it a target of significant interest in oncology and immunology research.[4][7][8]

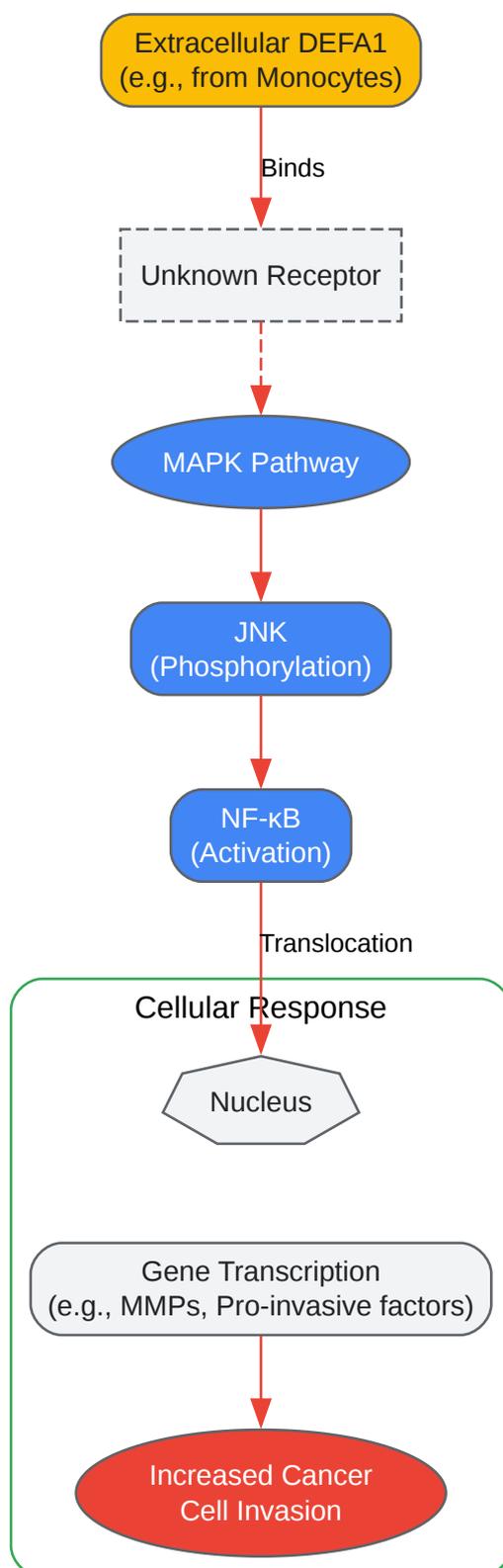
RNA interference (RNAi) using small interfering RNA (siRNA) is a powerful and specific method for post-transcriptional gene silencing.[9][10] By introducing siRNA molecules that are complementary to the **DEFA1** mRNA, researchers can effectively degrade the transcript and reduce **DEFA1** protein expression. This loss-of-function approach is invaluable for elucidating the specific roles of **DEFA1** in cellular processes, validating its potential as a therapeutic target, and dissecting its involvement in signaling pathways.

These application notes provide a comprehensive guide, including detailed protocols, for performing and validating **DEFA1** gene knockdown in mammalian cell culture.

Experimental and Logical Workflows

A typical experimental workflow for **DEFA1** gene knockdown involves cell preparation, siRNA transfection, and subsequent validation at both the mRNA and protein levels.





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References

- 1. DEFA1 - Wikipedia [en.wikipedia.org]
- 2. researchgate.net [researchgate.net]
- 3. genecards.org [genecards.org]
- 4. DEFA1, Primarily Expressed at the Invasive Tumor Front, Promotes OSCC Cell Invasion and Tumor Growth - PMC [pmc.ncbi.nlm.nih.gov]
- 5. life-science-alliance.org [life-science-alliance.org]
- 6. DEFA1 defensin alpha 1 [Homo sapiens (human)] - Gene - NCBI [ncbi.nlm.nih.gov]
- 7. cgp.iiarjournals.org [cgp.iiarjournals.org]
- 8. researchgate.net [researchgate.net]
- 9. Knockdown of Target Genes by siRNA In Vitro - PMC [pmc.ncbi.nlm.nih.gov]
- 10. qiagen.com [qiagen.com]
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